

3-Bromophenylhydrazine hydrochloride as a precursor for bioactive compounds

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Compound of Interest

Compound Name: 3-Bromophenylhydrazine
hydrochloride

CAS No.: 27246-81-7

Cat. No.: B028958

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Application Note: **3-Bromophenylhydrazine Hydrochloride** as a Strategic Precursor in Bioactive Compound Synthesis

Executive Summary

3-Bromophenylhydrazine hydrochloride (CAS 27246-81-7) is a highly versatile, bifunctional building block extensively utilized in medicinal chemistry and drug discovery[1]. By combining a nucleophilic hydrazine moiety with an electrophilic brominated aromatic ring, it enables the rapid construction of nitrogen-rich heterocycles—such as indoles, pyrazoles, and hydrazones—that can be further functionalized via transition-metal-catalyzed cross-coupling[1]. This application note details the physicochemical rationale, synthetic pathways, and validated protocols for utilizing this reagent in the development of kinase inhibitors and antimicrobial agents.

Physicochemical Profile and Reactivity Rationale

The hydrochloride salt form of 3-bromophenylhydrazine is preferred over its free base due to enhanced aqueous solubility and superior oxidative stability, which ensures stoichiometric

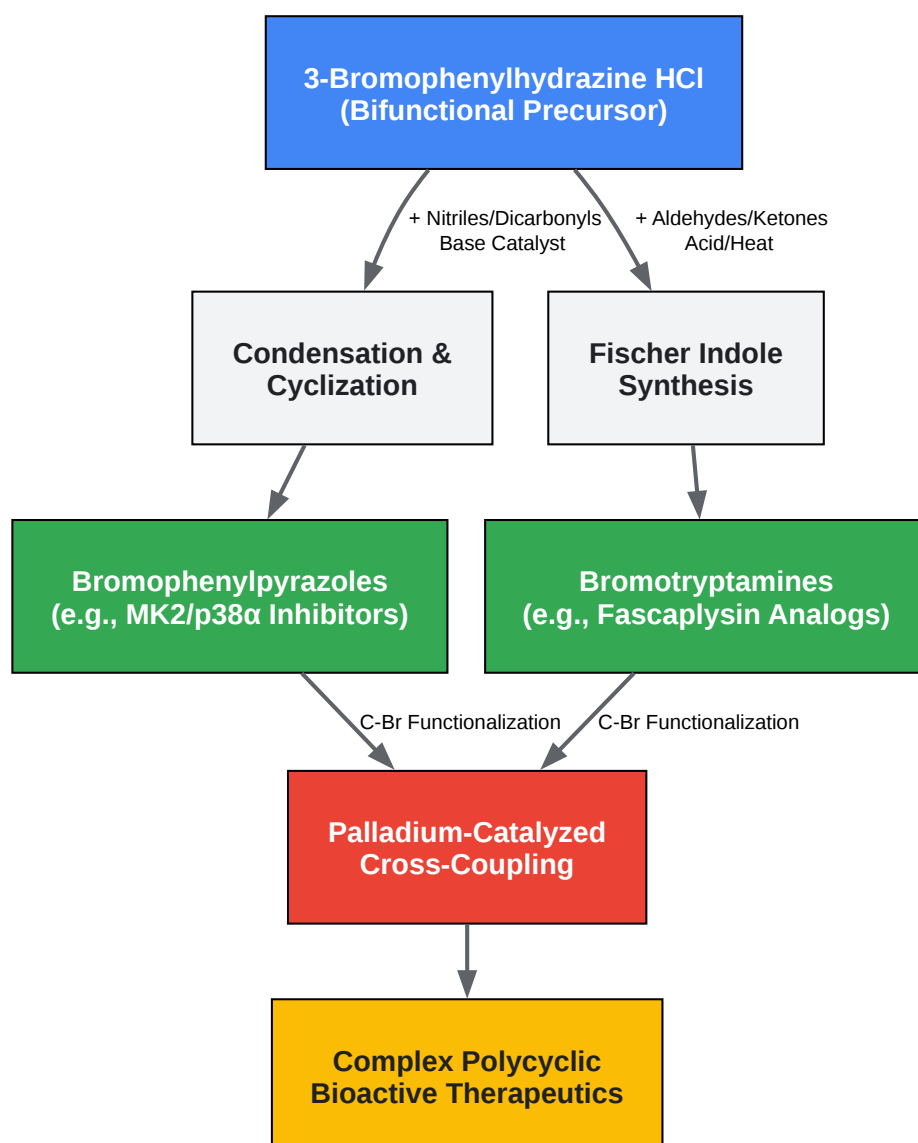
precision and extended shelf life during complex syntheses[2].

- **Nucleophilic Hub:** The terminal nitrogen of the hydrazine group readily attacks electrophilic centers (e.g., carbonyls, nitriles), initiating condensation and subsequent cyclization to form heterocyclic cores.
- **Electrophilic Handle:** The meta-substituted bromine atom is relatively inert during initial heterocyclic ring formation but serves as an ideal handle for downstream structural diversification via Suzuki-Miyaura or Sonogashira cross-coupling reactions[1].

Strategic Synthetic Pathways

Pathway A: Pyrazole and Pyrazolopyrimidine Construction Reacting 3-bromophenylhydrazine HCl with 1,3-dicarbonyls or substituted nitriles yields bromophenylpyrazoles. These scaffolds are critical in the synthesis of p38 α MAP kinase inhibitors and MK2 inhibitors, which are evaluated for their roles in cellular aging and cancer pathways[3][4].

Pathway B: Fischer Indole Synthesis The condensation of 3-bromophenylhydrazine with aldehydes or ketones, followed by acid-catalyzed or thermally induced rearrangement, generates brominated indoles. This pathway is instrumental in synthesizing marine alkaloid analogs, such as the potent antibacterial and antitumor agent fascaplysin[5].



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Divergent synthetic pathways of 3-Bromophenylhydrazine HCl toward complex bioactive therapeutics.

Quantitative Data Analysis

The following table summarizes the reaction efficiencies of 3-bromophenylhydrazine HCl across different synthetic methodologies.

Target Scaffold	Reagents	Catalyst / Base	Reaction Conditions	Yield (%)	Bioactive Application
3-Amino-1-(3-bromophenyl)-1H-pyrazole	3-Bromophenyl hydrazine HCl + 3-methoxyacrylonitrile	NaOEt	Microwave, 150 °C, 1 h	89%	MK2 Inhibitor Precursor
5-Amino-1-(3-bromophenyl)-1H-pyrazole-4-carbonitrile	3-Bromophenyl hydrazine HCl + 2-(ethoxymethylene)malononitrile	NaOAc	Ethanol, Reflux, 3 h	High	p38α Inhibitor Precursor
6-Bromotryptamine / 4-Bromotryptamine	3-Bromophenyl hydrazine HCl + 4-bromobutanal	None	Autoclave, 150 °C	Variable	Fascaplysin Analogs

Validated Experimental Protocols

Protocol 1: Microwave-Assisted Synthesis of 3-Amino-1-(3-bromophenyl)-1H-pyrazole

Objective: Rapid construction of a pyrazole core for MK2 inhibitor synthesis[3]. **Causality & Design:** Traditional reflux methods for this cyclization require up to 20 hours. Microwave irradiation is employed to provide uniform, rapid heating, overcoming the activation energy barrier of the cyclization step and reducing reaction time to 1 hour while maintaining a high yield (89%)[3]. Sodium ethoxide is used as a strong base to efficiently deprotonate the intermediate, driving the aromatization of the pyrazole ring. **Step-by-Step Methodology:**

- **Preparation:** In a microwave-safe sealed pressure tube, suspend **3-bromophenylhydrazine hydrochloride** (1.0 equiv.) and 3-methoxyacrylonitrile (2.0 equiv.) in absolute ethanol[3].

- **Base Addition:** Add a large excess of sodium ethoxide to the suspension. **Self-Validation Check:** The mixture should transition to a homogeneous solution as the free hydrazine is liberated and begins reacting.
- **Irradiation:** Seal the tube and subject it to microwave irradiation at 150 °C for exactly 1 hour[3].
- **Work-up:** Cool the reaction vessel to room temperature by passing a stream of compressed air through the microwave cavity. Concentrate the mixture in vacuo[3].
- **Purification:** Dissolve the crude residue in ethyl acetate, filter through Celite to remove insoluble salts, and purify via silica gel chromatography to isolate the 3-aminopyrazole derivative[3].

Protocol 2: Synthesis of 5-Amino-1-(3-bromophenyl)-1H-pyrazole-4-carbonitrile

Objective: Synthesis of an ortho-aminocyanopyrazole intermediate for p38 α inhibitor development[4]. **Causality & Design:** Sodium acetate is selected as a mild base. Unlike stronger bases that might trigger unwanted polymerization of the malononitrile derivative, sodium acetate gently liberates the hydrazine free base from the HCl salt in situ, allowing for a controlled nucleophilic attack on the ethoxymethylene carbon[4]. **Step-by-Step Methodology:**

- **Reaction Assembly:** In a round-bottom flask, combine 2-(ethoxymethylene)malononitrile (0.01 mol), **3-bromophenylhydrazine hydrochloride** (0.01 mol), and anhydrous sodium acetate (0.01 mol) in 75 mL of absolute ethanol[4].
- **Reflux:** Heat the mixture under reflux for 3 hours[4]. **Self-Validation Check:** Monitor the reaction via TLC (Hexane:EtOAc). The disappearance of the starting materials and the emergence of a lower-R_f spot indicates successful cyclization.
- **Precipitation:** Cool the reaction mixture to room temperature and pour it into ice-cold distilled water[4]. **Self-Validation Check:** A distinct precipitate should form immediately upon contact with the cold aqueous phase, indicating the insolubility of the newly formed hydrophobic pyrazole.

- Isolation: Filter the precipitate under vacuum, wash thoroughly with cold water to remove residual sodium acetate, and dry[4].
- Crystallization: Recrystallize the crude product from ethanol to obtain the pure target compound[4].

Safety and Handling

3-Bromophenylhydrazine hydrochloride is a corrosive and moderately toxic compound. It can cause severe skin burns and eye damage[6]. All handling must be conducted within a certified fume hood using appropriate PPE (Type P3 respirator cartridges, face shields, and chemical-resistant gloves)[6]. Avoid exposure to strong oxidizing agents to prevent uncontrolled exothermic reactions[2].

References

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